Integrated Structural Elucidation of N-Butyl 4-bromobenzenesulfonamide

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Compound of Interest

Compound Name:	*N-Butyl 4-bromobenzenesulfonamide*
CAS No.:	*1984-28-7*
Cat. No.:	*B155804*

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A Multi-Modal Analytical Framework for Drug Discovery Applications[1]

Document Control:

- Target Compound: **N-Butyl 4-bromobenzenesulfonamide**[1][2]
- CAS Registry: 1984-28-7 (n-butyl isomer)[1][2]
- Molecular Formula:

  [2]
- Molecular Weight: 292.19 g/mol [2]

Executive Summary & Context

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In the realm of medicinal chemistry, sulfonamides represent a privileged scaffold, serving as the backbone for diuretics, antibiotics, and H2-receptor antagonists. **N-Butyl 4-bromobenzenesulfonamide** is a critical intermediate, notably identified as a metabolite of the H2-antagonist ebrotidine.[1]

Precise structural elucidation of this compound is not merely an academic exercise; it is a quality-critical step in validating the metabolic stability and synthetic purity of downstream pharmaceutical candidates.[1] This guide outlines a self-validating analytical workflow to definitively confirm the structure of **N-Butyl 4-bromobenzenesulfonamide**, distinguishing it from its tert-butyl and sec-butyl isomers.

Synthetic Origin & Causality

To understand the structure, one must first validate the origin. The synthesis follows a classic nucleophilic substitution at the sulfur atom (Schotten-Baumann conditions).[1]

Reaction Logic

The reaction involves the attack of the nucleophilic nitrogen of n-butylamine on the electrophilic sulfur of 4-bromobenzenesulfonyl chloride.[1]

- Why Base is Required: The reaction generates HCl as a byproduct.[1] A base (typically Pyridine or

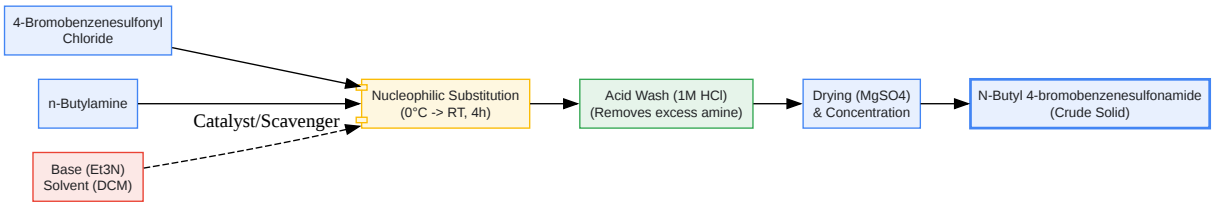
) is essential to neutralize the acid, preventing the protonation of the amine, which would render it non-nucleophilic.

- Temperature Control: The reaction is exothermic.[1] Maintaining

  initially prevents hydrolysis of the sulfonyl chloride to the sulfonic acid.[1]

Synthesis Workflow (DOT Visualization)

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Figure 1: Synthetic pathway and purification logic ensuring the isolation of the target sulfonamide.

Spectroscopic Characterization (The Evidence)

This section details the expected spectral data based on first principles and analogous sulfonamide structures.

Mass Spectrometry (The Isotopic Fingerprint)

Mass spectrometry provides the most immediate confirmation of the halogen substitution.[3]

- Method: GC-MS (EI, 70eV) or LC-MS (ESI+).[1]
- Diagnostic Feature: The Bromine Isotope Pattern.[1][3][4][5]
  - Bromine exists as

    (50.7%) and

    (49.3%).[1]
  - Result: You will observe two molecular ion peaks of nearly equal intensity (

    ratio) separated by 2 mass units.[1][3][4]

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Ion Identity	m/z Value	Relative Intensity	Interpretation
M+	291	100%	isotope present
M+2	293	~98%	isotope present
[M-C4H9]+	234/236	High	Loss of butyl chain (Sulfonamide cleavage)

Infrared Spectroscopy (FT-IR)

IR confirms the functional group transformation (loss of N-H from amine, formation of sulfonamide).[1]

- Key Bands:
  - 3250 - 3300 cm^{-1}:

    stretch (Secondary sulfonamide).[1] Sharp, single band (unlike primary amines which show two).[1]
  - 1320 - 1340 cm^{-1}:

    Asymmetric stretch.[1]
  - 1160 - 1170 cm^{-1}:

    Symmetric stretch.[1]
  - ~1570 cm^{-1}: Aromatic

    stretch.

Nuclear Magnetic Resonance (NMR)

This is the definitive tool for mapping the carbon skeleton.

NMR (400 MHz,

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) - Predicted Data

Rationale: The spectrum is divided into the rigid aromatic region and the flexible aliphatic chain. [1]

Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Logic
7.75 - 7.85	Doublet (d)	2H	Ar-H (ortho to)	Deshielded by electron-withdrawing group.[1]
7.60 - 7.70	Doublet (d)	2H	Ar-H (ortho to)	Less deshielded; characteristic AA'BB' pattern of para-substitution. [1]
4.80 - 5.20	Broad Singlet	1H		Exchangeable proton; shift varies with concentration/solvent.[1]
2.95	Quartet/Triplet	2H		Deshielded by adjacent Nitrogen.[1]
1.45	Multiplet	2H	(C2)	Beta to nitrogen. [1]
1.30	Multiplet	2H	(C3)	Shielded methylene.[1]
0.88	Triplet (t)	3H		Terminal methyl group.[1]

NMR (100 MHz,

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) - Key Signals

- Aromatic Carbons: Four distinct signals (due to symmetry).
  - ~127-129 ppm (CH aromatic).[1]
  - ~139 ppm (C-ipso to).[1][6]
  - ~128 ppm (C-ipso to).[1]
- Aliphatic Carbons:
  - ~43.0 ppm ( ).[1][6]
  - ~31.5 ppm ( ).[1]
  - ~19.8 ppm ( ).[1]
  - ~13.6 ppm ( ).[1]

Structural Validation Logic

To ensure the identified compound is indeed the n-butyl isomer and not the sec-butyl or tert-butyl isomer, follow this logic tree.

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Figure 2: Decision matrix for distinguishing butyl isomers using NMR splitting patterns.

Physical Properties & Purity Check

- Physical State: White to off-white crystalline solid.[1]
- Melting Point: Experimental values typically range between 51–53°C [1].[1][2] Note: Impurities often lower this value significantly.
- Solubility: Soluble in DCM, Ethyl Acetate, DMSO; insoluble in water.

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